

# Physical and chemical properties of 1,3-diethoxybenzene

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## Compound of Interest

Compound Name: 1,3-Diethoxybenzene

Cat. No.: B1583337

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## An In-depth Technical Guide to 1,3-Diethoxybenzene

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and spectral characteristics of **1,3-diethoxybenzene** (CAS No: 2049-73-2). Also known as resorcinol diethyl ether, this aromatic organic compound is a key intermediate in various synthetic processes. This document aims to be a valuable resource for professionals in research and development by consolidating essential data, including detailed experimental protocols and safety information, into a readily accessible format.

## Physical Properties

**1,3-Diethoxybenzene** is a colorless to pale yellow liquid under standard conditions. Its key physical properties are summarized in the table below, providing a quick reference for experimental planning and execution.

Property	Value	Units	Reference(s)
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>2</sub>		<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	166.22	g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	235	°C	<a href="#">[1]</a>
Melting Point	10	°C	
Density	1.01	g/cm <sup>3</sup>	<a href="#">[1]</a>
Refractive Index	1.5065-1.5125	@ 20°C	

## Chemical Properties

The chemical characteristics of **1,3-diethoxybenzene** are dictated by its aromatic ring and the two activating ethoxy groups. These groups direct electrophilic substitution to the ortho and para positions (primarily positions 4 and 6, and to a lesser extent, position 2).

Property	Value	Units	Reference(s)
CAS Number	2049-73-2		<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	1,3-diethoxybenzene		<a href="#">[2]</a>
Synonyms	m-Diethoxybenzene, Resorcinol diethyl ether		<a href="#">[1]</a> <a href="#">[2]</a>
SMILES	CCOC1=CC(=CC=C1) )OCC		<a href="#">[1]</a>
InChI Key	MKGFYMKFCWCNC P-UHFFFAOYSA-N		<a href="#">[3]</a>
Solubility	Slightly soluble in water		<a href="#">[4]</a>

## Synthesis of 1,3-Diethoxybenzene

The most common and straightforward method for synthesizing **1,3-diethoxybenzene** is through the Williamson ether synthesis, starting from resorcinol (1,3-dihydroxybenzene) and an ethylating agent like diethyl sulfate or ethyl iodide.

## Experimental Protocol: Williamson Ether Synthesis

This protocol is adapted from the well-established synthesis of 1,3-dimethoxybenzene and is applicable for the preparation of **1,3-diethoxybenzene**.<sup>[5]</sup>

### Materials:

- Resorcinol (1 mole)
- Sodium hydroxide (2.5 moles, as a 10% aqueous solution)
- Diethyl sulfate (2 moles)
- Diethyl ether
- Saturated sodium carbonate solution
- Anhydrous calcium chloride
- Deionized water

### Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Stirrer (magnetic or mechanical)
- Internal thermometer
- Dropping funnel
- Heating mantle or water bath

- Separatory funnel
- Distillation apparatus

Procedure:

- In a three-necked flask equipped with a stirrer, reflux condenser, internal thermometer, and dropping funnel, rapidly add a 10% sodium hydroxide solution (2.5 moles) to resorcinol (1 mole) with continuous stirring.
- With vigorous stirring, add diethyl sulfate (2 moles) dropwise from the dropping funnel. Maintain the reaction temperature below 40°C, using a water bath for cooling if necessary.
- After the addition is complete, heat the mixture on a boiling water bath for 30 minutes to ensure the reaction goes to completion and to decompose any unreacted diethyl sulfate.
- Cool the reaction mixture to room temperature. The organic layer containing the product should separate.
- Transfer the mixture to a separatory funnel and separate the organic layer. Extract the aqueous layer several times with diethyl ether to recover any dissolved product.
- Combine all organic phases and wash them sequentially with a dilute sodium carbonate solution and then with water.
- Dry the organic layer over anhydrous calcium chloride.
- Filter to remove the drying agent and fractionally distill the filtrate to purify the **1,3-diethoxybenzene**. The product will distill at its boiling point of 235°C.

## Chemical Reactions

**1,3-Diethoxybenzene** can undergo various electrophilic aromatic substitution reactions. For instance, its reaction with nitrogen dioxide/dinitrogen tetroxide in dichloromethane leads to nitration, primarily at the 4-position, yielding 1,3-diethoxy-4-nitrobenzene.<sup>[6]</sup> This highlights the activating and directing effects of the ethoxy groups.

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **1,3-diethoxybenzene**.

- $^1\text{H}$  NMR: The proton NMR spectrum will show characteristic signals for the aromatic protons and the ethoxy groups. The aromatic protons will appear as a complex multiplet, while the ethoxy groups will present as a triplet (for the methyl protons) and a quartet (for the methylene protons).
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will display distinct peaks for the aromatic carbons (including two signals for the ether-linked carbons and signals for the other aromatic carbons) and two signals for the ethoxy group carbons.[7]
- Infrared (IR) Spectroscopy: The IR spectrum exhibits characteristic C-O stretching vibrations for the ether linkages, as well as C-H stretching and bending frequencies for the aromatic ring and the alkyl chains.[3]
- Mass Spectrometry (MS): The mass spectrum will show the molecular ion peak ( $\text{M}^+$ ) at  $m/z = 166$ , corresponding to the molecular weight of the compound.[2]

## Safety and Handling

**1,3-Diethoxybenzene** is classified as a hazardous substance. It is known to cause skin and serious eye irritation and may cause respiratory irritation.[2]

- Handling: Handle in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.
- First Aid: In case of contact with eyes, rinse immediately with plenty of water. If it comes into contact with skin, wash off with soap and water. If inhaled, move to fresh air. Seek medical attention if irritation persists.

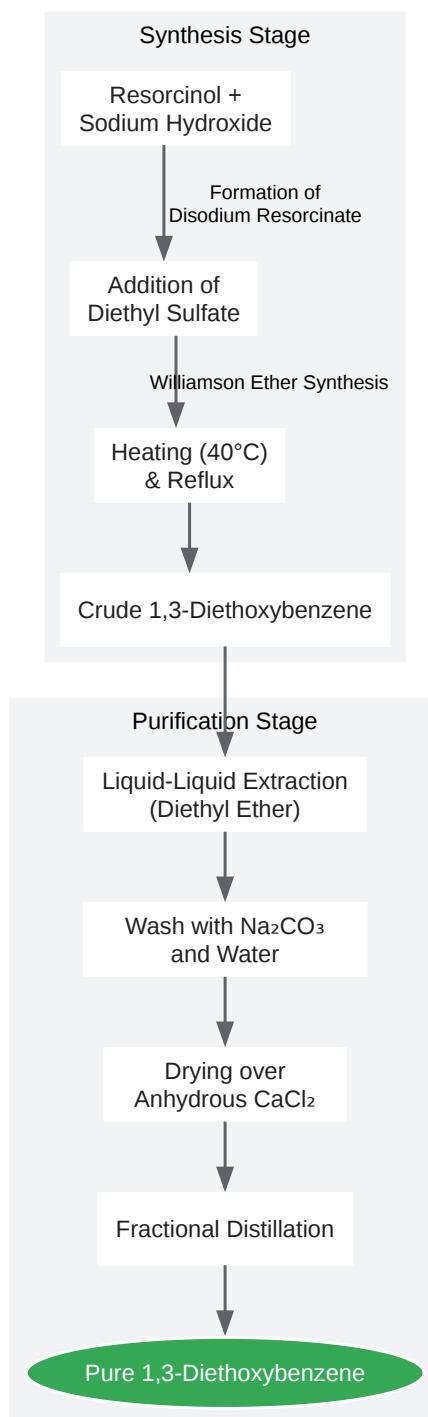
## Applications

**1,3-Diethoxybenzene** is primarily used as an intermediate in organic synthesis.[8][9] Its activated aromatic ring makes it a valuable precursor for the synthesis of more complex molecules, including pharmaceuticals and other specialty chemicals. It has also been noted for its resistance to certain polymerization reactions.[1]

## Visualizations

## Synthesis and Purification Workflow

The following diagram illustrates the general workflow for the synthesis and subsequent purification of **1,3-diethoxybenzene** via Williamson ether synthesis.



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Caption: Workflow for the synthesis and purification of **1,3-diethoxybenzene**.

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